

# Optimization of column chromatography for BCP carboxamide isolation

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## Compound of Interest

Compound Name: *3-Methoxybicyclo[1.1.1]pentane-1-carboxamide*

Cat. No.: *B13891887*

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## Sources

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 2. [scispace.com](https://scispace.com) [[scispace.com](https://scispace.com)]
- 3. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 4. Large-Scale Synthesis and Modifications of Bicyclo[1.1.1]pentane-1,3-dicarboxylic Acid (BCP) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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